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Strategies to minimize Ivacaftor degradation in stock solutions

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Technical Support Center: Ivacaftor Stock Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation, storage, and troubleshooting of **Ivacaftor** stock solutions to minimize degradation and ensure experimental accuracy.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Ivacaftor stock solutions?

A1: The recommended solvent for preparing **Ivacaftor** stock solutions is high-purity, anhydrous dimethyl sulfoxide (DMSO). **Ivacaftor** is highly soluble in DMSO, allowing for the preparation of concentrated stock solutions. It has very low aqueous solubility.

Q2: What are the optimal storage conditions for **Ivacaftor** stock solutions?

A2: To ensure stability, **Ivacaftor** stock solutions in DMSO should be aliquoted into single-use volumes and stored in tightly sealed vials. Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months. Protect the solutions from light and moisture.

Q3: How many times can I freeze-thaw my **Ivacaftor** stock solution?



A3: It is strongly recommended to avoid repeated freeze-thaw cycles. Each cycle can introduce moisture into the DMSO, which is hygroscopic, and may accelerate the degradation of **Ivacaftor**. Aliquoting the stock solution into single-use volumes is the best practice to maintain the integrity of the compound.

Q4: What are the main factors that cause **Ivacaftor** degradation in stock solutions?

A4: The primary factor leading to **Ivacaftor** degradation is exposure to alkaline (basic) conditions. Other contributing factors include prolonged exposure to acidic conditions, light, and elevated temperatures.

Q5: Is **Ivacaftor** sensitive to light?

A5: Yes, some studies indicate that **Ivacaftor** is sensitive to light (photodegradation). Therefore, it is recommended to store stock solutions in amber vials or vials wrapped in aluminum foil to protect them from light.

Summary of Ivacaftor Degradation Under Stress Conditions

The stability of **Ivacaftor** has been evaluated under various stress conditions as per the International Council for Harmonisation (ICH) guidelines. The following table summarizes the percentage of degradation observed in different studies. Note that experimental conditions such as temperature, duration of exposure, and concentration may vary between studies.

Stress Condition	Degradation Percentage	Reference(s)
Alkaline Hydrolysis	7.08% - 16.41%	[1][2]
Acidic Hydrolysis	4.38% - 9.32%	[1][2]
Oxidative (H ₂ O ₂) Stress	5.83% - 6.38%	[1]
Thermal Stress	3.97% - 5.69%	
Photolytic Stress	1.99% - 5.28%	

Ivacaftor has been found to be relatively stable under neutral hydrolytic conditions.



Experimental Protocol: Preparation of Stable Ivacaftor Stock Solution (10 mM in DMSO)

This protocol provides a detailed methodology for preparing a stable 10 mM stock solution of **Ivacaftor** in DMSO.

Materials:

- Ivacaftor powder (high purity)
- Anhydrous, high-purity DMSO (≥99.9%)
- Sterile, amber or foil-wrapped polypropylene or glass vials
- · Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile pipette tips

Procedure:

- Pre-dissolution Preparations:
 - Bring the Ivacaftor powder and anhydrous DMSO to room temperature in a desiccator to prevent moisture condensation.
 - Perform all manipulations in a clean and dry environment, such as a chemical fume hood or a biosafety cabinet, to minimize exposure to moisture and contaminants.
- Calculation:
 - The molecular weight of Ivacaftor is 392.49 g/mol .
 - To prepare a 10 mM stock solution, calculate the required mass of Ivacaftor. For example, to prepare 1 mL of a 10 mM solution:

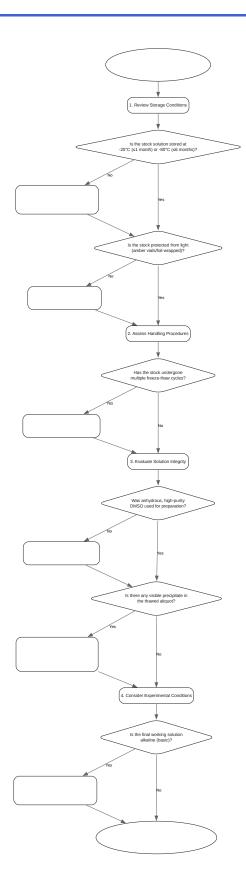


- Mass (g) = 10 mmol/L * 0.001 L * 392.49 g/mol = 0.0039249 g = 3.92 mg
- Dissolution:
 - Accurately weigh the calculated amount of Ivacaftor powder and transfer it to a sterile vial.
 - Add the calculated volume of anhydrous DMSO to the vial.
 - Cap the vial tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 If undissolved material persists, sonicate the vial in a water bath at room temperature for
 5-10 minutes or gently warm to 37°C.
- Aliquoting and Storage:
 - Once the Ivacaftor is fully dissolved, immediately aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber or foil-wrapped vials.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Troubleshooting Guide

This guide addresses common issues encountered during the preparation and use of **Ivacaftor** stock solutions.





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Caption: Troubleshooting workflow for **Ivacaftor** degradation issues.



Q: My Ivacaftor stock solution has a precipitate after thawing. What should I do?

A: Precipitation can occur if the solution was not fully dissolved initially or if the storage temperature caused the compound to fall out of solution. Try gently warming the vial to 37°C and vortexing thoroughly to redissolve the precipitate. If it does not redissolve, the concentration may be too high, or the compound may have degraded. It is recommended to prepare a fresh stock solution.

Q: I am observing lower than expected activity of **Ivacaftor** in my experiments. Could my stock solution have degraded?

A: Yes, a loss of activity is a key indicator of compound degradation. Follow the troubleshooting workflow above to investigate potential causes. Key factors to check are the age of the stock solution, storage conditions (temperature and light exposure), the number of freeze-thaw cycles, and the pH of your experimental buffer.

Q: Does the quality of DMSO matter?

A: Absolutely. DMSO is highly hygroscopic, meaning it readily absorbs water from the atmosphere. Water in the DMSO can reduce the solubility of **Ivacaftor** and potentially lead to hydrolysis over time. Always use anhydrous, high-purity DMSO (≥99.9%) from a freshly opened bottle or one that has been properly stored to minimize water absorption.

Q: Can I prepare my working solution in an aqueous buffer and store it?

A: It is not recommended to store **Ivacaftor** in aqueous buffers for extended periods, especially if the buffer is neutral to alkaline, due to its low aqueous solubility and susceptibility to hydrolysis. Working solutions in aqueous media should be prepared fresh from the DMSO stock solution immediately before each experiment.

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